

Technical Guide: Solubility Profiling & Handling of 3-(4-Aminophenoxy)propanamide[1]

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Compound of Interest

Compound Name: 3-(4-Aminophenoxy)propanamide

CAS No.: 121489-79-0

Cat. No.: B1518898

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Executive Summary & Chemical Identity[1][2]

3-(4-Aminophenoxy)propanamide is a bifunctional building block frequently employed as a linker in drug conjugates (e.g., PROTACs, ADCs) and as a monomer in high-performance polymer synthesis.[1] Its structure combines a polar primary amide tail with an electron-rich aniline core via an ether linkage, creating a distinct solubility profile that balances hydrophilicity and lipophilicity.[1]

This guide provides a technical breakdown of its solubility behaviors in DMSO (the standard stock solvent) and Water (the biological medium), supported by experimental protocols for verification.[1]

Chemical Profile

Property	Detail
CAS Number	121489-79-0
IUPAC Name	3-(4-aminophenoxy)propanamide
Formula	C ₉ H ₁₂ N ₂ O ₂
Molecular Weight	180.21 g/mol
Structure	H ₂ N-C ₆ H ₄ -O-CH ₂ -CH ₂ -CONH ₂
Key Functionalities	Primary Amine (nucleophile), Ether (linker), Primary Amide (H-bond donor/acceptor)

Physicochemical Basis of Solubility[1]

Understanding the molecular interactions is crucial for predicting behavior in unmapped solvent systems.[1]

Structural Analysis[1][8]

- **Hydrophilic Domain (Amide & Amine):** The terminal amide group (-CONH₂) and the aromatic amine (-NH₂) are strong hydrogen bond donors and acceptors.[1] This facilitates interaction with polar protic solvents like water and methanol.[1]
- **Lipophilic Domain (Phenyl Ether):** The central benzene ring and the ethyl ether linkage introduce significant lipophilicity.[1] This limits solubility in cold water but enhances compatibility with organic polar aprotic solvents.[1]
- **Crystal Lattice Energy:** As a primary amide, the compound likely possesses a stable crystal lattice due to intermolecular hydrogen bonding network (amide-to-amide).[1] Breaking this lattice requires a solvent with high dielectric constant or strong H-bonding capability (e.g., DMSO).[1]

Solubility Data & Recommendations

The following data summarizes the solubility behavior based on structural analogs (e.g., paracetamol derivatives, phenoxy-alkyl amines) and standard laboratory performance.

Solubility Profile Table

Solvent	Solubility Rating	Estimated Conc.	Usage Recommendation
DMSO	High	> 100 mg/mL	Primary Stock Solvent. Ideal for preparing 10–100 mM stocks for biological assays. [1]
Water (25°C)	Moderate	1 – 10 mg/mL*	Soluble enough for direct aqueous reactions but may require heating or pH adjustment. [1]
Water (80°C)	High	> 50 mg/mL	Suitable for recrystallization or hot aqueous synthesis. [1]
Ethanol	Soluble	~20–50 mg/mL	Good co-solvent for formulation; useful for precipitation purification. [1]
DMF / DMAc	High	> 100 mg/mL	Alternative stock solvents for polymer chemistry applications. [1]

*Note: Aqueous solubility is pH-dependent.[\[1\]](#) The aniline nitrogen (pKa ~4.[\[1\]](#)6) will protonate in acidic media (pH < 4), significantly increasing solubility.[\[1\]](#)

Experimental Protocols

Protocol A: Preparation of 100 mM Stock Solution in DMSO

For biological assays or high-throughput screening.[\[1\]](#)

Objective: Create a stable, high-concentration stock solution free of precipitates.

- Calculate Mass: To prepare 10 mL of 100 mM stock:

[1]

- Weighing: Weigh 180.2 mg of **3-(4-Aminophenoxy)propanamide** into a 20 mL amber glass scintillation vial (protect from light to prevent aniline oxidation).
- Solvent Addition: Add 5.0 mL of anhydrous DMSO (Grade: ≥99.9%).
- Dissolution: Vortex vigorously for 30–60 seconds. If particulates remain, sonicate in a water bath at 35°C for 5 minutes.[1]
- Volume Adjustment: Transfer to a volumetric flask or use a precision pipette to add DMSO to a final volume of 10.0 mL.
- Storage: Aliquot into small volumes (e.g., 500 µL) to avoid freeze-thaw cycles. Store at -20°C.

Protocol B: Thermodynamic Aqueous Solubility Determination (Shake-Flask)

For determining the exact solubility limit in a specific buffer.[1]

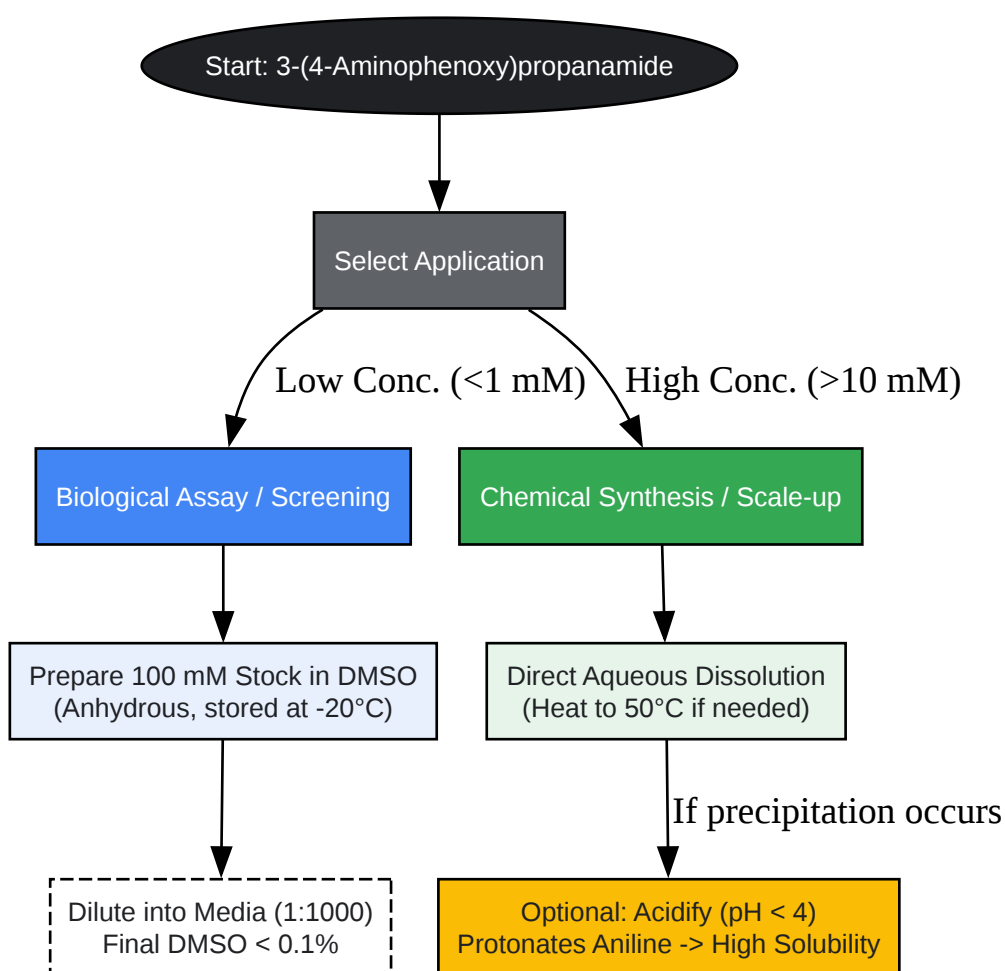
Objective: Quantify saturation concentration at equilibrium.

- Supersaturation: Add excess solid compound (approx. 20 mg) to 1 mL of the target buffer (e.g., PBS pH 7.[1]4) in a microcentrifuge tube.
- Equilibration: Shake or rotate the sample at room temperature (25°C) for 24 hours.
- Clarification: Centrifuge at 10,000 × g for 10 minutes to pellet undissolved solid.
- Filtration: Filter the supernatant through a 0.22 µm PVDF or PTFE syringe filter.[1] Note: Do not use Nylon filters as amides may bind nonspecifically.[1]

- Quantification: Analyze the filtrate via HPLC-UV (254 nm) against a standard curve prepared from the DMSO stock.

Workflow Visualization

The following diagram illustrates the decision logic for solvent selection and handling based on the intended application.



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Caption: Decision matrix for solvent selection. DMSO is preferred for stock stability; pH adjustment enhances aqueous solubility for synthesis.[1]

Stability & Handling Risks[1][9]

- Oxidation Sensitivity: The primary aromatic amine is susceptible to oxidation by air, leading to a color change (yellow/brown) over time.^[1]
 - Mitigation: Store solids under nitrogen/argon.^[1] Keep DMSO stocks in amber vials.
- Hydrolysis: The amide bond is stable at neutral pH but will hydrolyze to the carboxylic acid (3-(4-aminophenoxy)propionic acid) in strong acids (HCl > 1M) or bases (NaOH > 1M) at elevated temperatures.^[1]
- Hygroscopicity: The amide moiety can absorb moisture.^[1] Store desiccated to prevent weighing errors.

References

- PubChem. (2025).^{[1][2]} Compound Summary: **3-(4-aminophenoxy)propanamide** (CAS 121489-79-0).^[1] National Library of Medicine.^[1] [\[Link\]](#)^[1]
- Gaylord Chemical. (2007).^[1] Dimethyl Sulfoxide (DMSO) Solubility Data.^{[1][3]} Technical Bulletin 102.^[1] [\[Link\]](#)
- Yalkowsky, S. H., et al. (2010).^[1] Handbook of Aqueous Solubility Data. CRC Press.^[1] (General reference for amide/ether solubility trends). [\[Link\]](#)^[1]

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Sources

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